H-Cys(Acm)-NH2.HCl: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	*H-Cys(Acm)-NH2.HCl*
CAS No.:	*88530-32-9*
Cat. No.:	*B1493851*

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Introduction: The Strategic Importance of Cysteine Protection in Peptide Science

In the intricate world of peptide synthesis and drug development, the amino acid cysteine holds a place of paramount importance. Its unique thiol side chain is a focal point for forming disulfide bridges, which are critical for the structural integrity and biological activity of many peptides and proteins. However, this reactivity also presents a significant challenge: uncontrolled oxidation and incorrect disulfide bond formation can lead to a heterogeneous mixture of products, compromising yield and purity. This necessitates the use of protecting groups for the cysteine thiol, and among the most versatile is the acetamidomethyl (Acm) group. This guide provides an in-depth exploration of **H-Cys(Acm)-NH2.HCl**, a key building block in harnessing the power of Acm-protected cysteine for advanced research and therapeutic development. We will delve into its fundamental properties, strategic applications, and the causality behind the experimental protocols that ensure its successful use.

Physicochemical Properties of H-Cys(Acm)-NH2.HCl

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A thorough understanding of the physicochemical properties of **H-Cys(Acm)-NH2.HCl** is the foundation for its effective application. This compound, systematically named (2R)-3-{[(acetylamino)methyl]sulfanyl}-2-aminopropanamide hydrochloride, is a stable, crystalline solid that is readily soluble in aqueous solutions and common polar organic solvents used in peptide synthesis, such as dimethylformamide (DMF).[1][2][3]

Property	Value	Source(s)
CAS Number	88530-32-9	[1][3][4]
Molecular Formula	C6H14ClN3O2S	[3]
Molecular Weight	227.71 g/mol	[3]
Alternate Molecular Weight	227.7 g/mol	[4]
IUPAC Name	(2R)-3-(acetamidomethylsulfanyl)-2-aminopropanamide;hydrochloride	[3]
Synonyms	S-Acetamidomethyl-L-cysteine amide hydrochloride	[4]

The Acm Group: A Tool for Orthogonal Disulfide Bond Formation

The strategic advantage of the Acm protecting group lies in its stability and the specific conditions required for its removal. In the context of Fmoc-based solid-phase peptide synthesis (SPPS), the Acm group is stable to the repetitive basic conditions used for Fmoc deprotection (e.g., piperidine in DMF) and the acidic conditions of final cleavage from the resin (e.g., trifluoroacetic acid, TFA).[5][6] This orthogonality allows for the synthesis and purification of a fully assembled peptide chain with the cysteine thiol still protected.[6]

This characteristic is particularly crucial in the synthesis of peptides with multiple disulfide bridges, where regioselective bond formation is essential to obtain the correctly folded, biologically active isomer.[7] By using a combination of different cysteine protecting groups with orthogonal deprotection chemistries (e.g., Trt, Mmt, and Acm), researchers can selectively

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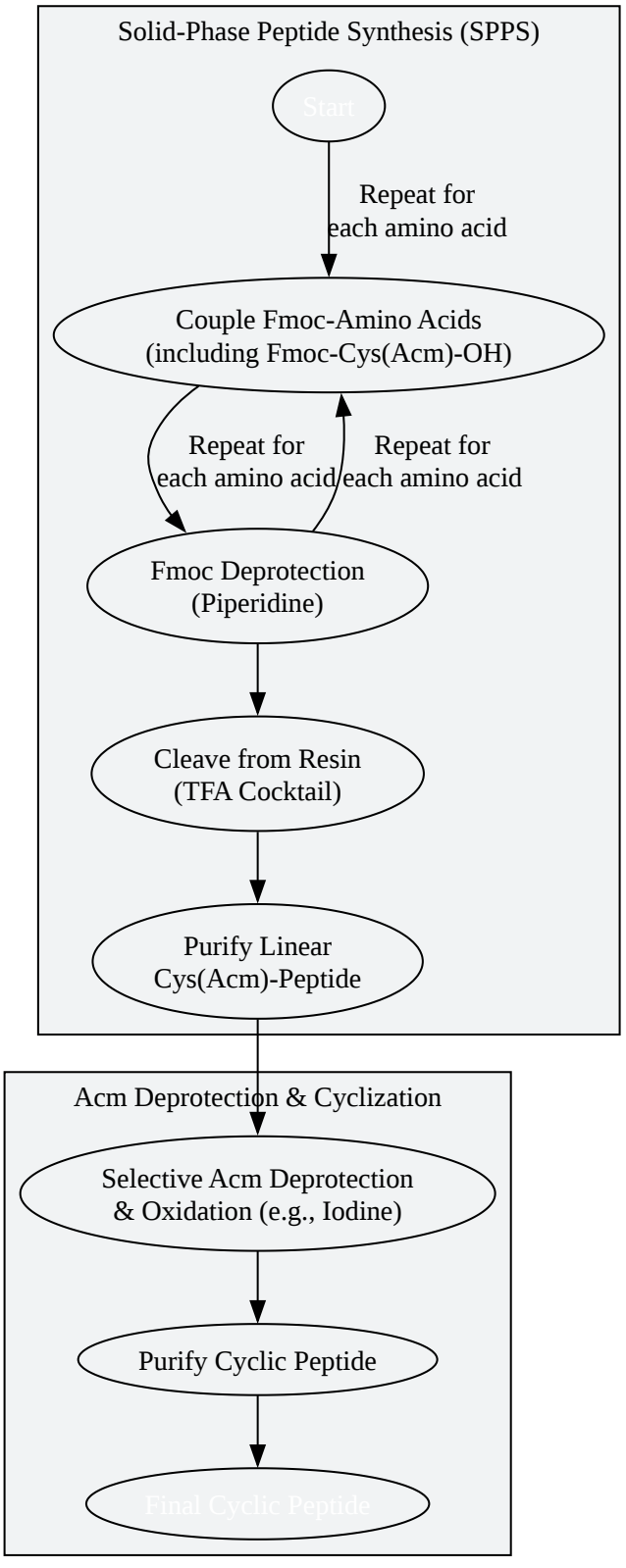
deprotect and oxidize pairs of cysteines in a stepwise manner, thereby controlling the formation of each disulfide bond.[5][8]



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Experimental Protocol: On-Resin Disulfide Bridge Formation via Iodine-Mediated Oxidation of Cys(Acm)

The following protocol details a common and effective method for the deprotection of Cys(Acm) and subsequent disulfide bond formation directly on the solid-phase resin. This on-resin cyclization strategy often simplifies purification by minimizing aggregation that can occur during solution-phase cyclization.[9]

Rationale: Iodine is a mild oxidizing agent that effectively cleaves the Acm group and facilitates the concomitant formation of a disulfide bond.[5][9] Performing this reaction on-resin, before cleavage of other acid-labile side-chain protecting groups, can improve cyclization efficiency. The choice of solvent and concentration is critical; high dilution is typically used to favor intramolecular cyclization over intermolecular dimerization or polymerization.[10]

Materials:

- Peptide-resin containing two Cys(Acm) residues
- N,N-Dimethylformamide (DMF)
- Deionized water
- Iodine (I2)
- 2% Ascorbic acid in DMF
- Dichloromethane (DCM)

Procedure:

- Resin Swelling: Swell the linear peptide-resin (containing two Cys(Acm) residues) in DMF (approximately 10 mL per gram of resin) for 30-60 minutes in a suitable reaction vessel.

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- Iodine Solution Preparation: Prepare a solution of iodine in DMF/H2O (4:1 v/v). The concentration should be calculated to provide 10 equivalents of iodine relative to the peptide on the resin.
- Oxidation Reaction: Drain the DMF from the swollen resin. Add the iodine solution to the resin.
- Reaction Monitoring: Gently agitate the resin mixture at room temperature. The reaction progress can be monitored by taking small aliquots of the resin, cleaving the peptide, and analyzing by HPLC and mass spectrometry. A typical reaction time is 40-90 minutes.[9]
- Quenching and Washing: Once the reaction is complete, filter the iodine solution. Wash the resin thoroughly with DMF (3 times).
- Decolorization: To remove residual iodine, wash the resin with a 2% ascorbic acid solution in DMF until the resin and filtrate are colorless (typically 2-3 washes).[9]
- Final Washes: Wash the resin sequentially with DMF (5 times) and DCM (3 times) to remove any remaining reagents and prepare the resin for drying or final cleavage.[9]
- Cleavage and Purification: The now-cyclized peptide can be cleaved from the resin using a standard TFA cocktail, followed by precipitation, lyophilization, and final purification by reverse-phase HPLC.

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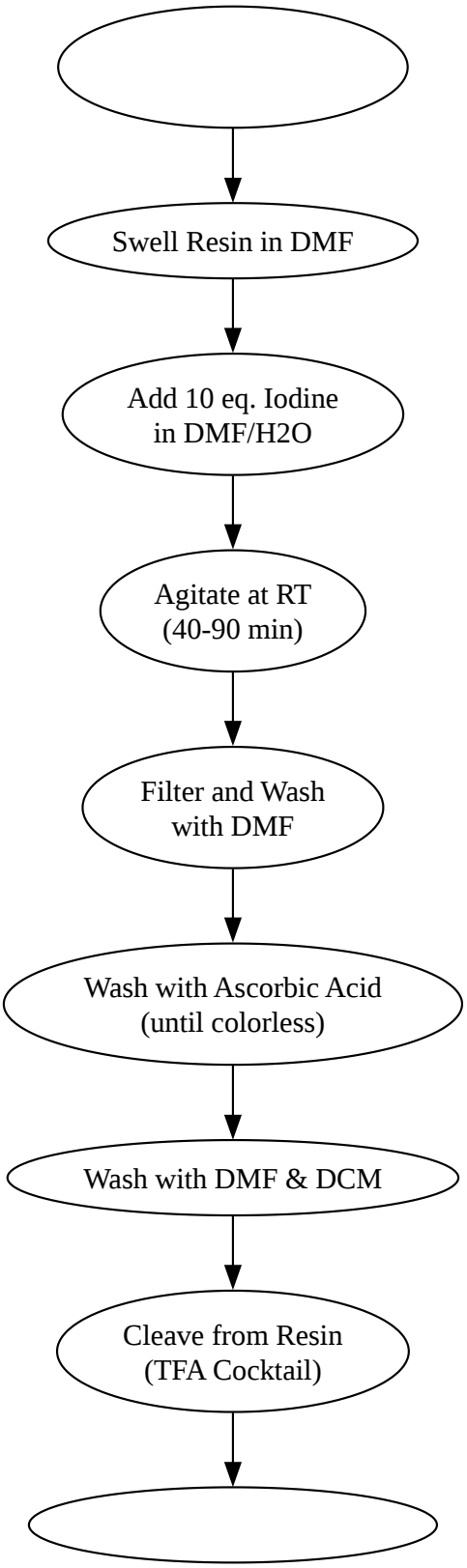

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Alternative Deprotection Strategies

While iodine is widely used, other reagents can remove the Acm group, offering alternative selectivities and compatibilities.[5]

- Mercury(II) Acetate: This classic method is effective but involves the use of highly toxic heavy metals, requiring stringent safety and disposal protocols.[11][12] The reaction is typically performed in aqueous acetic acid at pH 4.[11]
- Silver(I) Salts: Silver trifluoromethanesulfonate or silver tetrafluoroborate are also effective but, like mercury, are toxic heavy metals.[10][11]
- N-halosuccinimides: Reagents like N-chlorosuccinimide (NCS) can mediate Acm removal and disulfide formation, in some cases offering orthogonality with other protecting groups like Trityl (Trt), which is sensitive to iodine.[5]
- Metal-Catalyzed Deprotection: Newer methods using palladium or copper complexes have been developed to offer milder deprotection conditions.[13][14]

The choice of deprotection agent is dictated by the overall synthetic strategy, the presence of other sensitive residues (e.g., Met, Trp), and the desired orthogonality with other protecting groups.[5]

Applications in Drug Discovery and Development

The ability to precisely control disulfide bond formation using **H-Cys(Acm)-NH2.HCl** and related reagents is a cornerstone of modern peptide-based drug discovery.

- Constrained Peptides: By introducing cyclic constraints via disulfide bridges, linear peptides can be locked into their bioactive conformations. This often leads to increased receptor affinity, enhanced stability against proteolysis, and improved pharmacokinetic profiles.
- Multi-Disulfide Peptides: Many potent therapeutic peptides, such as conotoxins (ion channel blockers) and defensins (antimicrobial peptides), contain multiple disulfide bonds. The synthesis of these complex molecules relies heavily on orthogonal protection strategies where Acm plays a vital role.[5][8]

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- Peptide Libraries: The synthesis of peptide libraries with defined disulfide connectivities for screening against therapeutic targets is enabled by the robust and predictable chemistry of Acm-protected cysteine.[8]

Safety and Handling

As with all laboratory chemicals, **H-Cys(Acm)-NH2.HCl** should be handled with appropriate care. It is advisable to consult the Safety Data Sheet (SDS) before use.[15][16] General precautions include:

- Personal Protective Equipment: Wear safety glasses, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or a fume hood to avoid inhalation of dust.
- Storage: Keep the container tightly closed and store in a cool, dry place.[15]

Conclusion

H-Cys(Acm)-NH2.HCl is more than just a protected amino acid; it is a strategic tool that provides researchers and drug developers with the control needed to synthesize complex, conformationally defined peptides. Its stability to standard SPPS conditions and the variety of methods available for the selective removal of the Acm group make it an indispensable component in the synthesis of therapeutics with enhanced potency, stability, and specificity. A thorough understanding of the principles and protocols outlined in this guide will empower scientists to leverage the full potential of this versatile building block in their research endeavors.

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